

# Commercial availability of 2-Chloro-3,4-difluoroaniline

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name:	2-Chloro-3,4-difluoroaniline
CAS No.:	36556-48-6
Cat. No.:	B3028866

[Get Quote](#)

An In-Depth Technical Guide to the Commercial Availability and Application of **2-Chloro-3,4-difluoroaniline**

## Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on **2-Chloro-3,4-difluoroaniline**. It delves into its chemical properties, commercial sourcing, applications as a strategic building block in organic synthesis, and essential safety protocols.

## Introduction: The Strategic Importance of Fluorinated Anilines

Halogenated anilines are foundational intermediates in the synthesis of pharmaceuticals and agrochemicals. The incorporation of chlorine and fluorine atoms into the aniline scaffold imparts unique physicochemical properties to the parent molecule, influencing factors such as metabolic stability, lipophilicity, and binding affinity to biological targets.[1] **2-Chloro-3,4-difluoroaniline** (CAS No. 36556-48-6), a specifically substituted benzenamine, has emerged

as a valuable building block for creating complex molecular architectures essential in modern drug discovery.[2][3] Its distinct substitution pattern offers chemists a versatile starting point for developing novel therapeutic agents.[4]

## Physicochemical Properties and Identifiers

A clear understanding of the compound's properties is critical for its effective use in synthesis and for ensuring proper handling and storage.

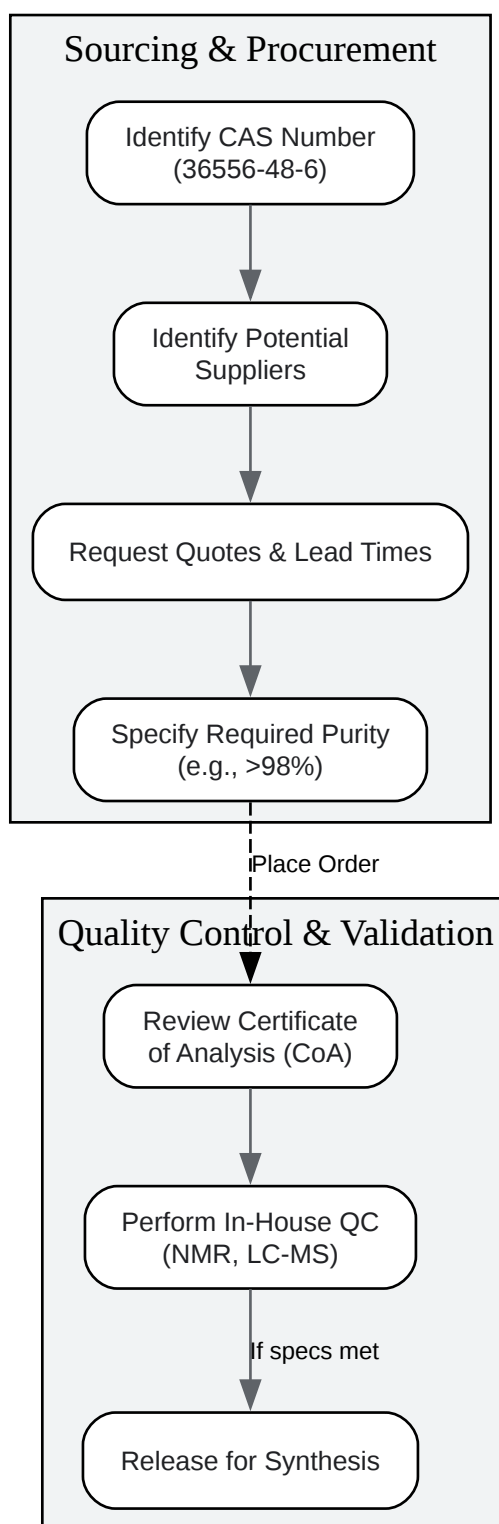
Property	Value	Source
CAS Number	36556-48-6	[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClF <sub>2</sub> N	[3]
Molecular Weight	163.55 g/mol	[3]
IUPAC Name	2-chloro-3,4-difluoroaniline	[3]
Synonyms	2-Chloro-3,4-difluorobenzenamine	[3]

## Commercial Availability and Sourcing

**2-Chloro-3,4-difluoroaniline** is available from various chemical suppliers specializing in fine chemicals and building blocks for research and development. The sourcing process is the first critical step in any synthesis campaign.

## Sourcing Workflow

The process of acquiring a critical chemical intermediate like **2-Chloro-3,4-difluoroaniline** involves several validation steps to ensure quality and consistency for research and development.



[Click to download full resolution via product page](#)

Caption: Workflow for sourcing and validating chemical intermediates.

## Representative Commercial Suppliers

While availability and stock levels fluctuate, the following companies are established suppliers of fine chemicals and list **2-Chloro-3,4-difluoroaniline** or related compounds in their catalogs. Researchers should always verify current stock and request a certificate of analysis.

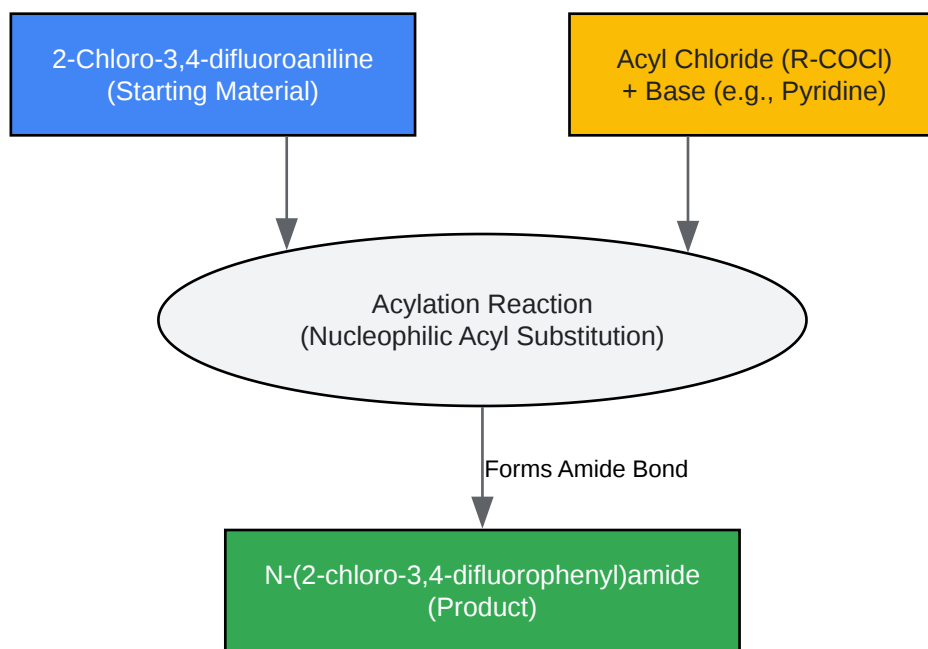
Supplier	Notes
Sigma-Aldrich (Merck)	A major global supplier of a vast range of chemical products, including various chloro-difluoroaniline isomers.
BLD Pharm	Offers a catalog of organic building blocks and provides documentation like NMR and HPLC data for their products. <a href="#">[2]</a>
LEAPChem	A specialized supplier of fine chemicals for research, development, and production purposes. <a href="#">[5]</a>
PubChem	While not a direct seller, PubChem provides an aggregated list of chemical vendors for a given compound. <a href="#">[3]</a>

## Application in Drug Discovery and Organic Synthesis

The true value of **2-Chloro-3,4-difluoroaniline** lies in its utility as a versatile intermediate. The aniline functional group is a nucleophile and a precursor to diazonium salts, while the halogen substituents can be used as handles for cross-coupling reactions or to modulate the electronic properties of the aromatic ring. This makes it a key component in the synthesis of kinase inhibitors, anti-inflammatory agents, and other complex therapeutic molecules.[\[4\]](#)[\[6\]](#)[\[7\]](#)

## Synthetic Pathway Example: Amide Synthesis

The acylation of the aniline is a fundamental transformation, often the first step in constructing a more complex drug candidate. This reaction forms a stable amide bond, a ubiquitous feature in pharmaceuticals.



[Click to download full resolution via product page](#)

Caption: Generalized pathway for the acylation of **2-Chloro-3,4-difluoroaniline**.

## Experimental Protocol: Synthesis of N-(2-chloro-3,4-difluorophenyl)acetamide

This protocol details a standard acetylation, a representative reaction to demonstrate the utility of the starting material. The logic behind this procedure is to protect or modify the amine group, a common strategy in multi-step synthesis.[8]

Objective: To synthesize N-(2-chloro-3,4-difluorophenyl)acetamide via acylation of **2-Chloro-3,4-difluoroaniline**.

Materials:

- **2-Chloro-3,4-difluoroaniline**
- Acetic anhydride
- Pyridine (or another suitable base like triethylamine)
- Dichloromethane (DCM) or other suitable aprotic solvent

- 1M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stirrer, dissolve 1.0 equivalent of **2-Chloro-3,4-difluoroaniline** in anhydrous dichloromethane.
  - Causality: An anhydrous aprotic solvent is used to prevent hydrolysis of the highly reactive acetic anhydride and to fully dissolve the starting material.
- Cooling: Cool the solution to 0 °C using an ice bath.
  - Causality: The acylation reaction is exothermic. Cooling controls the reaction rate, preventing potential side reactions and ensuring safety.
- Addition of Base: Add 1.2 equivalents of pyridine to the solution and stir for 5 minutes.
  - Causality: Pyridine acts as a base to neutralize the acetic acid byproduct formed during the reaction, driving the equilibrium towards the product. It can also act as a nucleophilic catalyst.
- Addition of Acylating Agent: Slowly add 1.1 equivalents of acetic anhydride dropwise to the cooled solution.
  - Causality: Slow, dropwise addition is crucial to maintain temperature control and prevent a runaway reaction.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.

- Work-up - Acid Wash: Quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl.
  - Causality: The acid wash removes the basic pyridine catalyst from the organic layer.
- Work-up - Base Wash: Wash the organic layer with a saturated sodium bicarbonate solution.
  - Causality: This step removes any remaining unreacted acetic anhydride and the acetic acid byproduct.
- Work-up - Brine Wash: Wash the organic layer with brine.
  - Causality: The brine wash removes the bulk of the water from the organic solvent before the drying step.
- Drying and Filtration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: The resulting crude solid can be purified by recrystallization or column chromatography to yield the pure N-(2-chloro-3,4-difluorophenyl)acetamide.

## Safety and Handling

Substituted anilines require careful handling due to their potential toxicity.<sup>[9]</sup> The following information is synthesized from safety data sheets (SDS) of **2-Chloro-3,4-difluoroaniline** and structurally similar compounds.<sup>[10][11]</sup>

Hazard Identification:<sup>[3]</sup>

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.

- H335: May cause respiratory irritation.

#### Recommended Precautions:

- Engineering Controls: Use only in a well-ventilated area, preferably within a certified chemical fume hood.
- Personal Protective Equipment (PPE):[\[12\]](#)
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
  - Skin Protection: Handle with chemically resistant gloves (e.g., nitrile). Wear a lab coat or other protective clothing to prevent skin exposure.
  - Respiratory Protection: If working outside a fume hood or with fine powders, use a NIOSH/MSHA-approved respirator.[\[11\]](#)
- Handling: Avoid contact with skin, eyes, and clothing.[\[9\]](#) Do not breathe dust, fumes, or vapors. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[10\]](#) Keep locked up and away from incompatible materials such as strong oxidizing agents and acids.

## References

- **2-Chloro-3,4-difluoroaniline**. PubChem, National Institutes of Health. [\[Link\]](#)
- Method of preparing 2,4-difluoroaniline.
- 2, 4-Dichloro-3, 5-difluoroaniline, min 97%, 25 grams. Oakwood Chemical. [\[Link\]](#)
- 2-chloro-3,5-difluoroaniline suppliers USA. Worldofchemicals. [\[Link\]](#)
- Method of 3,4-difluoroaniline synthesis.
- Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PMC, National Institutes of Health. [\[Link\]](#)

- The Role of 2-Bromo-3,4-difluoroaniline in Modern Pharmaceutical Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. 36556-48-6|2-Chloro-3,4-difluoroaniline|BLD Pharm [[bldpharm.com](https://bldpharm.com/)]
- 3. 2-Chloro-3,4-difluoroaniline | C6H4ClF2N | CID 53255483 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov/)]
- 4. [nbinno.com](https://nbinno.com/) [[nbinno.com](https://nbinno.com/)]
- 5. [echemi.com](https://echemi.com/) [[echemi.com](https://echemi.com/)]
- 6. [chemimpex.com](https://chemimpex.com/) [[chemimpex.com](https://chemimpex.com/)]
- 7. [chemimpex.com](https://chemimpex.com/) [[chemimpex.com](https://chemimpex.com/)]
- 8. [pdf.benchchem.com](https://pdf.benchchem.com/) [[pdf.benchchem.com](https://pdf.benchchem.com/)]
- 9. [cdhfinechemical.com](https://cdhfinechemical.com/) [[cdhfinechemical.com](https://cdhfinechemical.com/)]
- 10. [assets.thermofisher.com](https://assets.thermofisher.com/) [[assets.thermofisher.com](https://assets.thermofisher.com/)]
- 11. [fishersci.com](https://fishersci.com/) [[fishersci.com](https://fishersci.com/)]
- 12. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk/) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk/)]
- To cite this document: BenchChem. [Commercial availability of 2-Chloro-3,4-difluoroaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3028866/docs#commercial-availability-of-2-chloro-3-4-difluoroaniline>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)